

# A Comparative Guide to THP-PEG and Boc-PEG Linkers in Peptide Synthesis

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## Compound of Interest

Compound Name: *Thp-peg11-thp*

Cat. No.: *B15074033*

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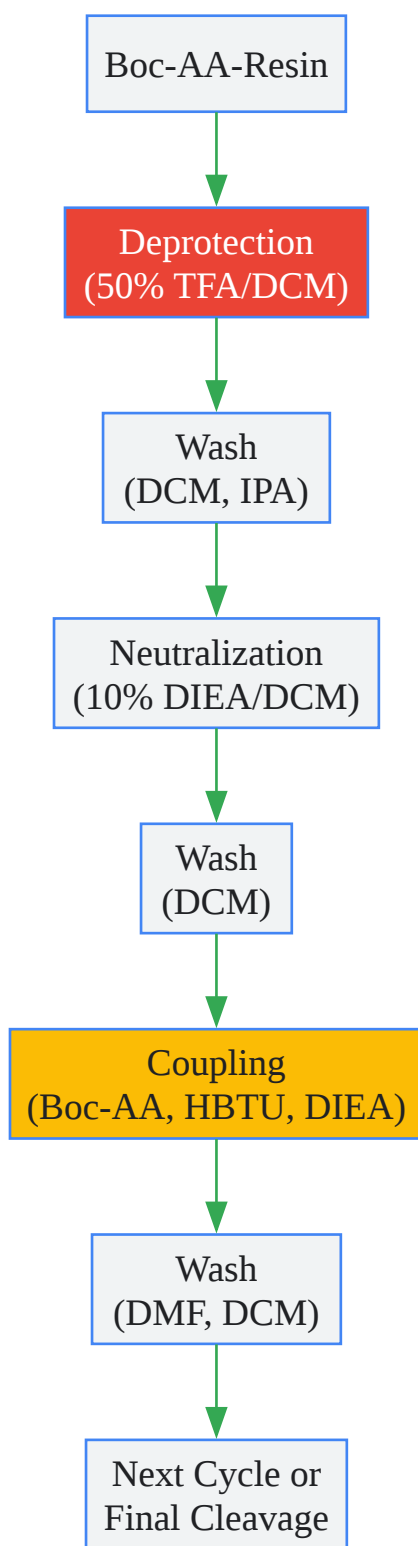
In the realm of solid-phase peptide synthesis (SPPS), the choice of linker and protecting group strategy is paramount to achieving high purity and yield of the target peptide. Both Tetrahydropyranyl-polyethylene glycol (THP-PEG) and tert-Butoxycarbonyl-polyethylene glycol (Boc-PEG) linkers employ acid-labile protecting groups, making them key players in various synthetic strategies. This guide provides an objective comparison of their performance, supported by available data, and offers detailed experimental methodologies to aid in the selection of the optimal linker for your research needs.

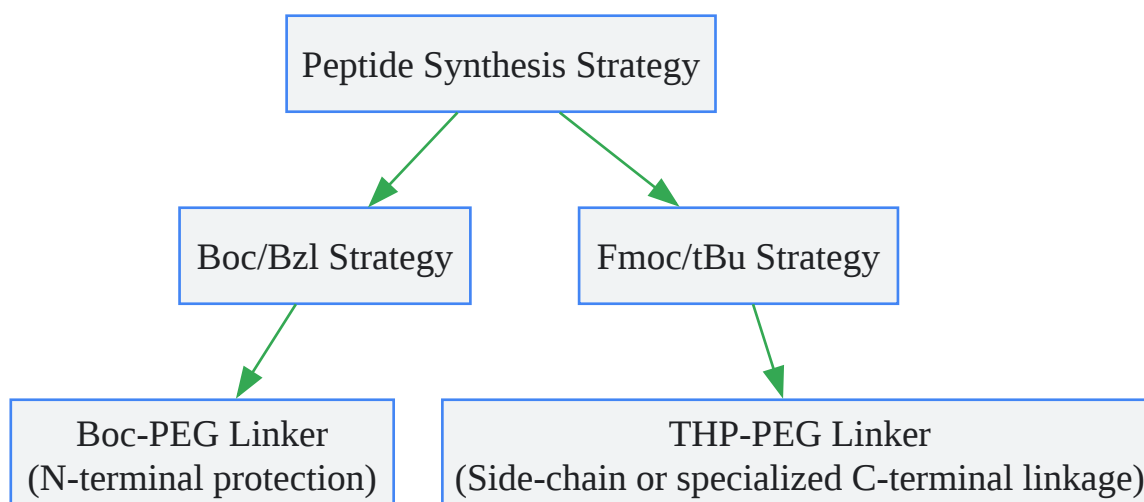
## At a Glance: Key Differences and Chemical Structures

The fundamental difference between THP-PEG and Boc-PEG linkers lies in the chemical nature of their acid-labile protecting groups. The Boc group protects an amine functionality, typically the alpha-amino group of the first amino acid, and is a cornerstone of the Boc/Bzl protection strategy. In contrast, the THP group is an acetal that is most commonly used to protect hydroxyl or thiol groups, though its application can be extended to other functionalities.

Feature	THP-PEG Linker	Boc-PEG Linker
Protecting Group	Tetrahydropyranyl (THP)	tert-Butoxycarbonyl (Boc)
Protected Functionality	Typically Hydroxyl (-OH) or Thiol (-SH)	Amine (-NH <sub>2</sub> )
Deprotection Condition	Mild to strong acidic conditions	Moderate to strong acidic conditions (e.g., TFA) <sup>[1][2]</sup>
Chirality	Introduces a new stereocenter	Achiral
Primary Application	Side-chain protection, specialized linkers	N-terminal protection in Boc-SPPS

Below are the chemical structures of the core protecting groups attached to a representative PEG chain.





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## References

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- 2. researchgate.net [researchgate.net]
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